

# Application Notes and Protocols for Pigment Red 22 in Printing Inks

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Pigment red 22

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These application notes provide a comprehensive overview of C.I. **Pigment Red 22** (PR 22), a synthetic monoazo pigment, and its application in printing inks. This document includes its key properties, formulation guidelines, and detailed experimental protocols for performance evaluation.

## Introduction to Pigment Red 22

**Pigment Red 22**, with the C.I. name 12315, is a  $\beta$ -naphthol pigment known for its yellowish-red to medium bluish-red shade.<sup>[1]</sup> It offers excellent color strength, cost-effectiveness, and has a long history of use in the printing ink industry.<sup>[1]</sup> PR 22 exhibits good alkali and soap resistance, making it a suitable candidate for applications where such properties are required.<sup>[1][2][3]</sup> It is commonly used in a variety of printing inks, including those that are water-based, solvent-based, and nitrocellulose (NC)-based, as well as in offset and packaging inks.<sup>[1][2][4]</sup>

## Key Properties of Pigment Red 22

The performance of **Pigment Red 22** in printing inks is dictated by its inherent chemical and physical properties. It is a yellowish-red powder that is insoluble in water.<sup>[5][6]</sup> A summary of its key quantitative properties is presented in the table below.

Property	Value
C.I. Name	Pigment Red 22
C.I. Number	12315
CAS Number	6448-95-9
Molecular Formula	C <sub>24</sub> H <sub>18</sub> N <sub>4</sub> O <sub>4</sub>
Molecular Weight	426.42 g/mol
Density	1.34 - 1.5 g/cm <sup>3</sup>
Oil Absorption	40-55 g/100g
Heat Resistance	140 - 150 °C
Light Fastness (BWS)	5 - 6
Water Resistance	4 - 5
Oil Resistance	2 - 3
Acid Resistance	3 - 4
Alkali Resistance	3 - 4
Alcohol Resistance	4

Note: Fastness properties are rated on a scale of 1 to 5 or 1 to 8 (for lightfastness), where a higher number indicates better performance.

## Application in Printing Inks

**Pigment Red 22** is a versatile pigment utilized in various printing processes due to its favorable characteristics. Its strong, clean red shade is in high demand for packaging and consumer goods.<sup>[3]</sup>

- **Water-Based Inks:** Recommended for use in water-based inks, including flexographic inks. Its good alkali resistance is beneficial in these formulations.<sup>[1]</sup>

- Solvent-Based Inks: Also suitable for solvent-based inks, particularly NC-type inks used in gravure printing.<sup>[2][4]</sup>
- Offset Inks: Can be incorporated into offset printing inks.<sup>[4]</sup>
- Packaging and Publication Inks: Widely applied in printing inks for packaging and publications.<sup>[1][3]</sup>

The selection of **Pigment Red 22** for a specific ink system is dependent on the required performance properties, such as lightfastness, chemical resistance, and the desired color strength.

## Experimental Protocols

The following are detailed methodologies for key experiments to evaluate the performance of **Pigment Red 22** in a printing ink formulation.

### Preparation of a Water-Based Ink Formulation

This protocol describes a general procedure for preparing a lab-scale batch of water-based printing ink.

Materials and Equipment:

- **Pigment Red 22**
- Acrylic resin emulsion (binder)
- Water (solvent)
- Defoamer
- Wetting and dispersing agent
- pH adjuster (e.g., ammonia)
- High-speed disperser with a Cowles blade
- Laboratory balance

- Beakers and other standard laboratory glassware

#### Procedure:

- In a beaker, combine the water, wetting and dispersing agent, and defoamer.
- While stirring at low speed with the high-speed disperser, slowly add the **Pigment Red 22** powder to the mixture.
- Once the pigment is wetted, increase the dispersion speed to achieve a vortex.
- Disperse the mixture for 30-60 minutes, or until the desired particle size is achieved. Monitor the temperature to ensure it does not exceed 50°C.
- Reduce the stirring speed and add the acrylic resin emulsion.
- Adjust the pH of the ink to the desired range (typically 8.0-9.0 for water-based inks) using the pH adjuster.
- Continue mixing at a low speed for another 15 minutes to ensure homogeneity.
- Filter the ink to remove any undispersed particles.

## Rheological Measurements

Rheological properties are critical for the printability of an ink. These can be measured using a rotational rheometer.

#### Equipment:

- Rotational rheometer with cone-and-plate or parallel-plate geometry

#### Procedure:

- Calibrate the rheometer according to the manufacturer's instructions.
- Place a sample of the ink onto the lower plate of the rheometer.
- Bring the upper plate down to the specified gap setting.

- Allow the sample to equilibrate to the test temperature (e.g., 25°C).
- Perform a shear rate sweep to determine the viscosity profile of the ink. A typical range would be from 0.1 to 1000 s<sup>-1</sup>.
- Data can be fitted to rheological models such as the Herschel-Bulkley model to determine properties like yield stress.
- Oscillatory measurements (amplitude and frequency sweeps) can be performed to evaluate the viscoelastic properties (storage modulus G' and loss modulus G'').

## Assessment of Color Strength and Gloss

Equipment:

- Spectrophotometer
- Glossmeter
- Ink proofer or drawdown bar

Procedure:

- Prepare a drawdown of the ink on a standardized substrate (e.g., coated paper) using an ink proofer or drawdown bar to ensure a uniform film thickness.
- Allow the ink to dry completely.
- Measure the CIELAB color values (L, a, b\*) of the printed sample using a spectrophotometer. The color strength can be compared to a standard.
- Measure the gloss of the printed surface at a specified angle (e.g., 60°) using a glossmeter.

## Evaluation of Lightfastness

This protocol is based on ASTM D3424, which outlines standard test methods for evaluating the relative lightfastness of printed matter.

Equipment:

- Xenon-arc weathering apparatus
- Blue Wool Scale standards

Procedure:

- Prepare printed samples of the ink on the desired substrate.
- Mount the samples in the xenon-arc apparatus alongside the Blue Wool Scale standards.
- Expose the samples to a controlled light source that simulates daylight behind window glass (Test Method 3 of ASTM D3424).
- Periodically evaluate the color change of the samples and compare the fading to that of the Blue Wool standards.
- The lightfastness is rated on the Blue Wool Scale from 1 (very poor) to 8 (excellent), based on which standard shows a similar degree of fading.

## Evaluation of Chemical Resistance

This protocol is based on ASTM F2250, a standard practice for evaluating the chemical resistance of printed inks.

Materials and Equipment:

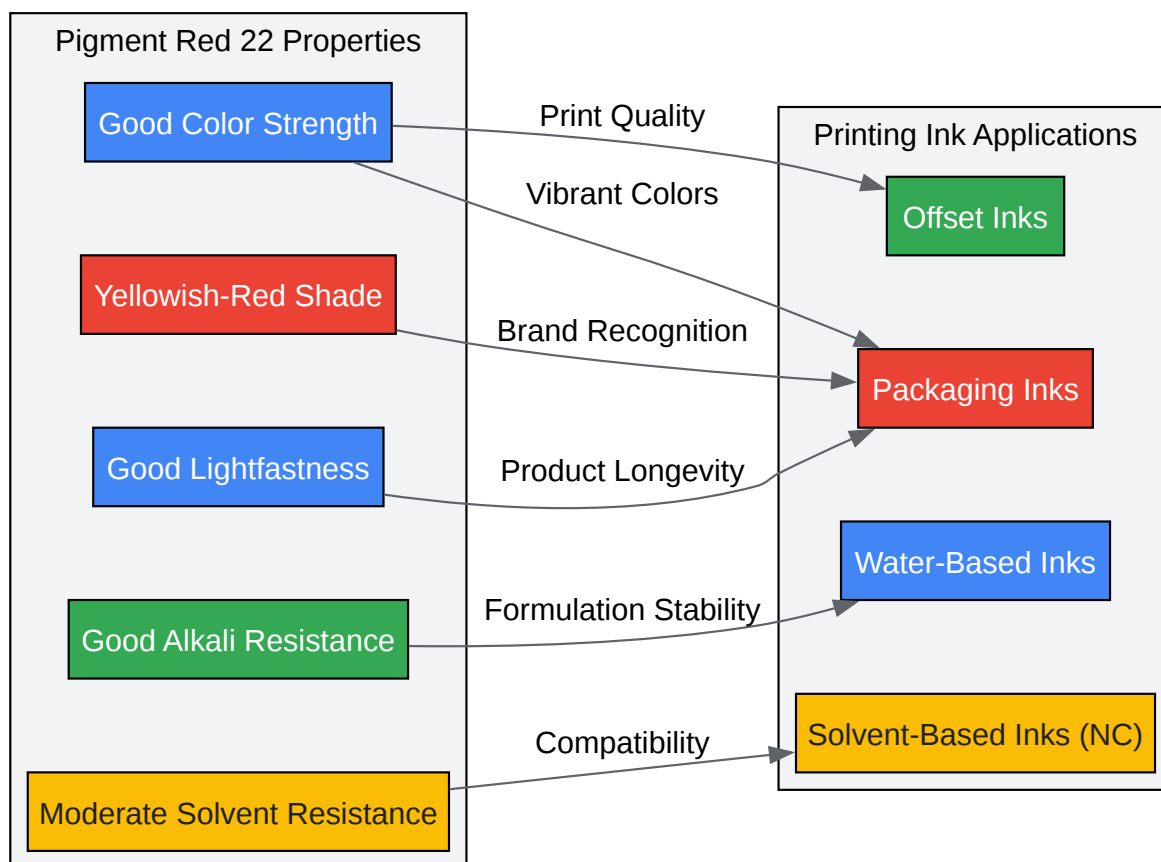
- Printed ink samples
- Test chemicals (e.g., water, ethanol, isopropanol, dilute acid, dilute alkali)
- Cotton swabs or pads
- Timer

Procedure:

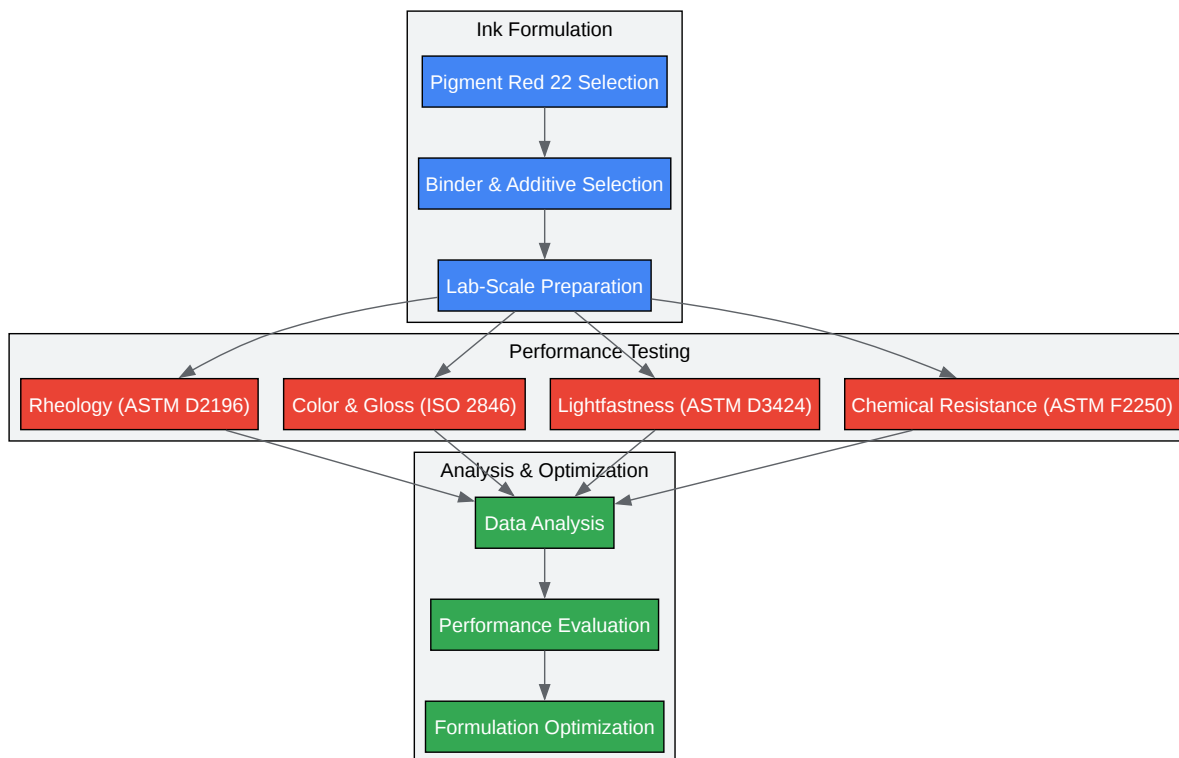
- Apply a small amount of the test chemical to a cotton swab.

- Rub the printed surface with the saturated swab for a specified number of rubs (e.g., 10 double rubs) with a consistent pressure.
- Visually assess the printed sample for any signs of degradation, such as color transfer to the swab, smudging, or loss of adhesion.
- Rate the resistance on a scale (e.g., 1 to 5, where 5 is excellent resistance with no visible change).
- Repeat the test for each chemical to be evaluated.

## Visualizations







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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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